

# Safety and handling precautions for 1,1,1-Trifluoro-4-iodobutane

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## Compound of Interest

Compound Name: 1,1,1-Trifluoro-4-iodobutane

Cat. No.: B1333361

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An In-depth Technical Guide to the Safe Handling of **1,1,1-Trifluoro-4-iodobutane**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1,1,1-Trifluoro-4-iodobutane** (CAS No. 461-17-6) is a critical fluorinated building block in organic synthesis, particularly valued in the development of pharmaceuticals and agrochemicals.[1][2] Its utility stems from the presence of a trifluoromethyl group, which can enhance metabolic stability and bioavailability in drug candidates, and a reactive iodine atom that facilitates various coupling reactions.[2][3] This guide provides comprehensive safety and handling protocols essential for laboratory and development settings. It consolidates key physical, chemical, and toxicological data, outlines detailed procedures for safe use, and specifies appropriate personal protective equipment and emergency responses.

## Chemical and Physical Properties

**1,1,1-Trifluoro-4-iodobutane** is a colorless to pale yellow or pink liquid.[3][4] It is characterized as being light-sensitive, necessitating proper storage away from direct sunlight.[3][5][6] The compound is stabilized with copper.[7] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1,1,1-Trifluoro-4-iodobutane**

Property	Value	Source(s)
CAS Number	461-17-6	[1][3][8]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> F <sub>3</sub> I	[1][3]
Molecular Weight	237.99 g/mol	[1]
Appearance	Colorless to pale yellow/orange/pink clear liquid	[1][3][4]
Density	1.85 - 1.86 g/cm <sup>3</sup>	[1][3][7]
Boiling Point	126°C - 128°C	[1][3][7]
Flash Point	>100°C (>212°F)	[7]
Refractive Index	1.4315 - 1.437 (at 20°C)	[3][7][8]
Purity	≥98%	[1][9]

## Hazard Identification and Toxicology

**1,1,1-Trifluoro-4-iodobutane** is classified as a hazardous chemical. The primary hazards include irritation to the skin, eyes, and respiratory system.[10]

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[8][10][11] Some sources also indicate H226 (Flammable liquid and vapor) and H331 (Toxic if inhaled), though the flash point is high.[5][12][13]
- Signal Word: Warning or Danger.[6][8][13]
- Toxicological Summary: The toxicological properties have not been fully investigated.[6] However, it is known to cause skin, eye, and respiratory irritation.[10] Inhalation of high vapor concentrations may lead to symptoms like headache, dizziness, nausea, and vomiting.[5][6]

## Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure laboratory safety.

## Detailed Handling Procedures

- **Ventilation:** All handling must be performed in a well-ventilated area, preferably within a certified chemical fume hood.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.<sup>[5]</sup> Do not breathe vapors or mist.<sup>[5]</sup>
- **Ignition Sources:** Although the flash point is high, it is good practice to keep the chemical away from heat, sparks, and open flames.<sup>[5][11]</sup> Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.<sup>[11][14]</sup>
- **Hygiene:** Wash hands and face thoroughly after handling. Contaminated clothing should be removed and washed before reuse.

## Storage Conditions

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.<sup>[5][11]</sup>
- **Light Sensitivity:** Store in a dark place to protect from direct sunlight.<sup>[3][6][9]</sup>
- **Incompatibilities:** Store away from strong oxidizing agents and metals.<sup>[6]</sup>
- **Sealing:** Containers that have been opened must be carefully resealed and kept upright to prevent leakage.<sup>[5][14]</sup>

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, combining engineering controls and appropriate PPE, is essential.

### Engineering Controls

- **Primary Control:** Use of a certified chemical fume hood is the primary engineering control to minimize inhalation exposure.

- **Safety Stations:** Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear safety glasses with side-shields or chemical goggles. A face shield is recommended if there is a splash hazard.<sup>[5]</sup> All eye protection must be approved under standards such as NIOSH (US) or EN 166 (EU).<sup>[5]</sup>
- **Hand Protection:** Wear appropriate chemical-resistant gloves. Gloves must be inspected for integrity before use and disposed of properly after handling.<sup>[5]</sup>
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a vapor respirator approved by NIOSH or equivalent regulatory bodies.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.<sup>[15]</sup>

## First-Aid and Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

### First-Aid Measures

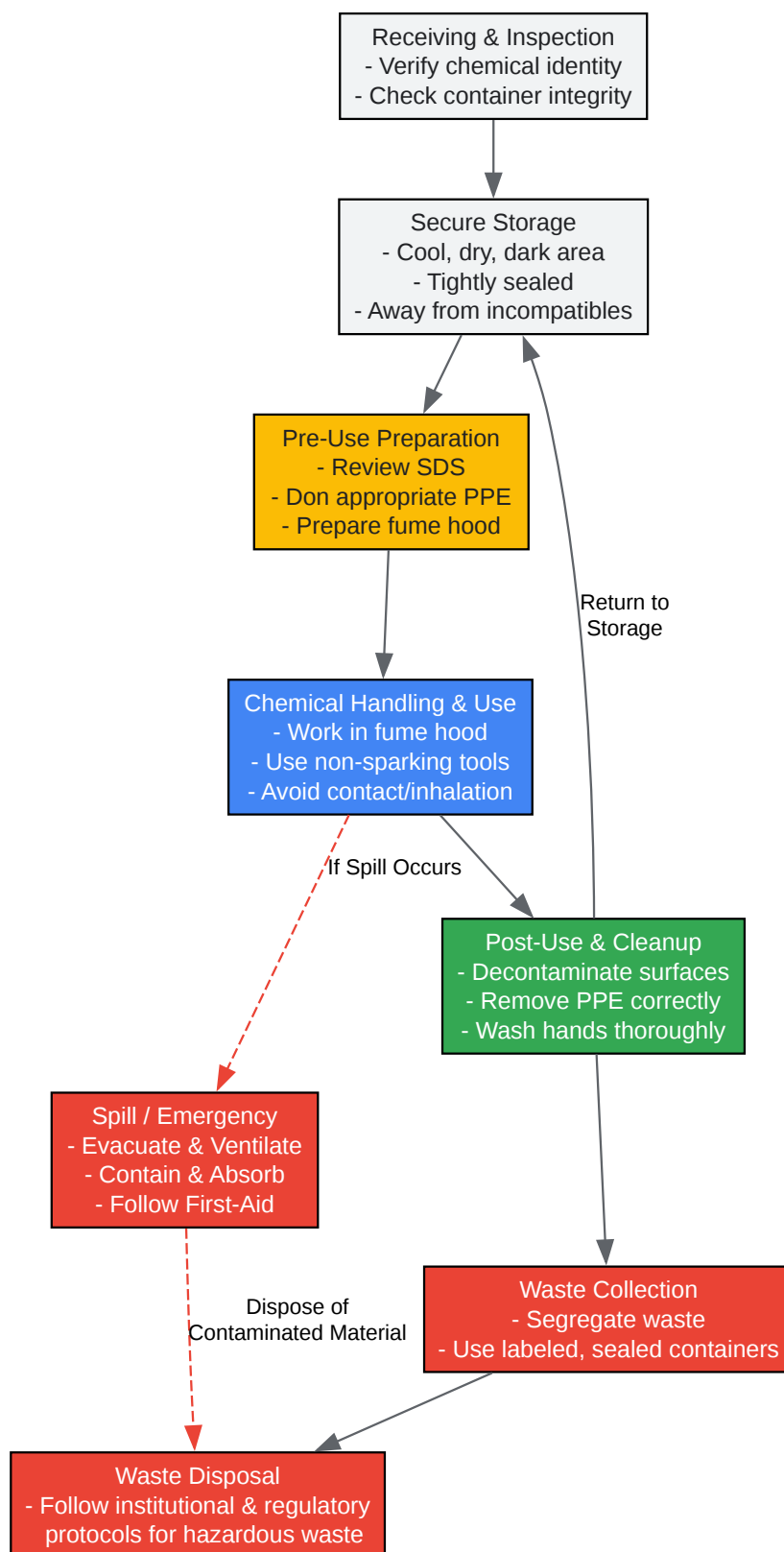
- **Inhalation:** If inhaled, immediately remove the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[16]</sup> If the individual is not breathing, provide artificial respiration. Seek immediate medical attention.<sup>[5][11]</sup>
- **Skin Contact:** In case of skin contact, immediately take off all contaminated clothing.<sup>[14]</sup> Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- **Eye Contact:** If the chemical enters the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.
- **Ingestion:** Do NOT induce vomiting.<sup>[5]</sup> Rinse the mouth with water and consult a physician immediately.<sup>[5]</sup>

## Spill and Leak Containment Protocol

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- **Absorb:** Absorb the spilled material with a suitable inert absorbent (e.g., dry sand, earth, vermiculite).
- **Collect and Dispose:** Collect the absorbed material and place it in a suitable, closed container for disposal in accordance with local, state, and federal regulations.[\[16\]](#)

## Safe Handling Workflow

The following diagram illustrates the logical workflow for safely managing **1,1,1-Trifluoro-4-iodobutane** from procurement to disposal.



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Caption: Workflow for Safe Handling of **1,1,1-Trifluoro-4-iodobutane**.

## Reactivity and Stability

- Chemical Stability: The compound is stable under recommended storage conditions, though it is sensitive to light.[3][6]
- Reactivity: The iodine atom facilitates nucleophilic substitution reactions.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents and metals.[6]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can include carbon oxides, hydrogen iodide, and copper oxides.[14]

## Disposal Considerations

All waste materials must be treated as hazardous.

- Product: Surplus and non-recyclable solutions should be offered to a licensed disposal company.[5]
- Contaminated Packaging: Dispose of as unused product in accordance with all applicable regulations.[5] Do not dispose of via drains.

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